

Technical Guide: rac-Histidine-13C6,15N3 in Advanced Research

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Compound of Interest

Compound Name: *rac Histidine-13C6,15N3*

Cat. No.: *B1151915*

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Executive Summary

rac-Histidine-13C6,15N3 is a uniformly stable isotope-labeled isotopologue of histidine, comprising a racemic mixture (50:50) of D- and L-enantiomers. All six carbon atoms are replaced with Carbon-13 (

) and all three nitrogen atoms with Nitrogen-15 (

).^[1]

While the pure L-isomer is the standard for metabolic labeling in living systems, the racemic form serves distinct, high-precision roles in Solid-State NMR (SSNMR) as a chemical shift reference, in quantitative mass spectrometry as a cost-effective internal standard for total histidine analysis, and in chiral chromatography validation.

This guide details the physicochemical properties, experimental applications, and specific protocols for leveraging this isotopologue in drug development and structural biology.

Part 1: Molecular Architecture & Isotopic Physics

The Isotopic Signature

The utility of rac-Histidine- $^{13}\text{C}_6,^{15}\text{N}_3$ stems from its mass shift and nuclear magnetic spin properties.

Property	Natural Histidine	rac-Histidine- $^{13}\text{C}_6,^{15}\text{N}_3$	Differential
Formula			+9 Da Mass Shift
Spin ()	,	,	NMR Active Nuclei
Chirality	L- (Bio-active)	DL- (Racemic)	Crystallographic Packing

Why "rac" (Racemic)?

Researchers choose the racemic form over the pure L-form for three specific reasons:

- **Crystallographic Reference Standards (SSNMR):** Racemic amino acids crystallize in centrosymmetric space groups (often $P2_1/c$), whereas pure enantiomers crystallize in non-centrosymmetric groups (often $P2_1$). This results in distinct density and hydrogen-bonding networks, providing unique chemical shift anisotropy (CSA) values for spectrometer calibration.
- **Chiral Separation Validation:** It serves as a definitive spike-in standard to validate the resolution of chiral HPLC/GC columns.
- **Cost-Efficiency in IDMS:** For non-chiral quantification of total histidine in biofluids, the racemic standard is functionally identical to the L-isomer but often more economical to synthesize chemically.

Part 2: Primary Application – Solid-State NMR (SSNMR)

In SSNMR, rac-Histidine- $^{13}\text{C}_6,^{15}\text{N}_3$ is utilized to probe dipolar couplings and calibrate Chemical Shift Anisotropy (CSA) tensors. Unlike solution NMR, where rapid tumbling averages out interactions, SSNMR retains the orientation-dependent magnetic interactions.

Tautomeric State Analysis

Histidine plays a catalytic role in enzymes via its imidazole ring, which fluctuates between two neutral tautomers (

and

) and a charged cation.[2][3]

- The Problem: In amorphous biological samples, these states are hard to resolve.
- The Solution: rac-Histidine- $^{13}\text{C}_6,^{15}\text{N}_3$ is used as a crystalline reference material. Because it forms a rigid lattice, the

chemical shifts are "locked" into specific values, allowing researchers to map the experimental shifts of a protein against the known shifts of the crystalline standard.

Cross-Polarization Magic Angle Spinning (CP-MAS)

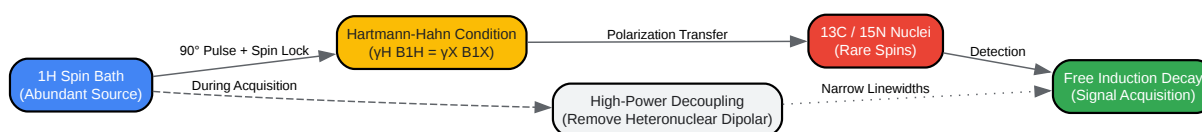
The uniform labeling (

) enables efficient magnetization transfer from protons (

) to the heavy nuclei, significantly enhancing sensitivity.

Diagram 1: CP-MAS Magnetization Transfer Logic

The following diagram illustrates the flow of magnetization in a standard CP-MAS experiment used to detect this molecule.



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Caption: Logic flow of Cross-Polarization Magic Angle Spinning (CP-MAS). Proton magnetization is transferred to $^{13}\text{C}/^{15}\text{N}$ nuclei under the Hartmann-Hahn matching condition.

Part 3: Mass Spectrometry & Proteomics

Isotope Dilution Mass Spectrometry (IDMS)

rac-Histidine-13C6,15N3 is the "Gold Standard" Internal Standard (IS) for absolute quantification of histidine in plasma or cell lysates.

- Mechanism: The +9 Da mass shift () moves the standard's signal well beyond the natural isotopic envelope of endogenous histidine ().
- Workflow:
 - Sample (Plasma) containing unknown endogenous Histidine.
 - Spike with known concentration of rac-Histidine-13C6,15N3.
 - LC-MS/MS analysis (SRM/MRM mode).
 - Ratio of Area (Endogenous) / Area (Labeled) yields precise concentration.

Protocol: Quantitative Analysis of Total Histidine

Objective: Quantify total histidine in human plasma using rac-Histidine-13C6,15N3.

Reagents:

- rac-Histidine-13C6,15N3 (Internal Standard Stock: 100 μ M in 0.1% Formic Acid).
- LC-MS Grade Acetonitrile and Water.
- Precipitation Agent: Methanol/Acetonitrile (50:50).

Step-by-Step Workflow:

- Sample Preparation:

- Aliquot 50 μ L of plasma into a 1.5 mL tube.
- CRITICAL: Add 10 μ L of Internal Standard Stock (rac-Histidine-13C6,15N3). Adding IS before protein precipitation corrects for extraction losses.
- Vortex for 10 seconds.
- Protein Precipitation:
 - Add 200 μ L of cold Methanol/Acetonitrile.
 - Incubate at -20°C for 20 minutes.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
- LC-MS/MS Setup:
 - Column: C18 Reverse Phase (Note: If separating D/L isomers is not required, C18 is sufficient. If chiral separation is needed, use a Crown Ether or Teicoplanin column).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy
Endogenous His	156.2 m/z ()	110.1 m/z (Imidazolyl-propyl)	15 eV
rac-His-13C6,15N3	165.2 m/z ()	115.1 m/z (Heavy Fragment)	15 eV

- Data Analysis:
 - Calculate Ratio:

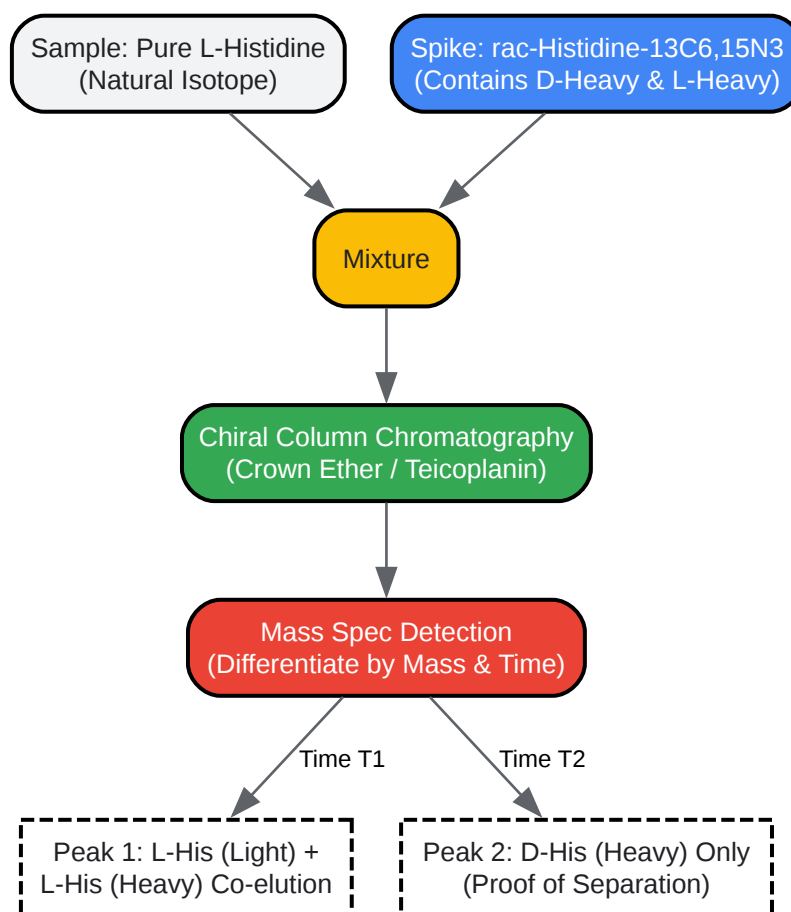
- Calculate Concentration:

Part 4: Advanced Application – Chiral Separation Validation

In drug development, regulatory bodies (FDA/EMA) require the identification of enantiomeric impurities.

- The Role of rac-His-13C6,15N3: If a researcher is developing a method to quantify L-Histidine purity, they must prove their column can separate D from L.
 - Experiment: Inject pure L-Histidine sample spiked with rac-Histidine-13C6,15N3.
 - Result: The Mass Spectrometer will see the "Heavy" signal split into two peaks (D-Heavy and L-Heavy) if the column works. The "Light" signal (Endogenous) should co-elute only with the L-Heavy peak. This confirms the peak identity and separation efficiency.

Diagram 2: Chiral Validation Workflow



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Caption: Workflow for validating chiral column performance. The racemic heavy standard ensures that both enantiomers are present to verify separation capability.

References

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Sources

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